

Bis(2-propylheptyl) Phthalate-d4 chemical properties

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Compound of Interest

Compound Name: *Bis(2-propylheptyl) Phthalate-d4*

Cat. No.: *B585399*

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An In-depth Technical Guide to **Bis(2-propylheptyl) Phthalate-d4**

This guide provides a comprehensive overview of the chemical and physical properties of **Bis(2-propylheptyl) Phthalate-d4**, tailored for researchers, scientists, and professionals in drug development.

Chemical Identity and Properties

Bis(2-propylheptyl) Phthalate-d4 is the deuterated form of Bis(2-propylheptyl) Phthalate (DPHP), a high molecular weight phthalate used as a plasticizer.^[1] The deuterium labeling makes it a valuable tool in various analytical and research applications, particularly as an internal standard for quantitative analysis.^[2] The deuterium atoms are located on the benzene ring.^[3]

Table 1: Chemical and Physical Properties of **Bis(2-propylheptyl) Phthalate-d4**

Property	Value	Source
Chemical Formula	C28H42D4O4	[2][3][4]
Molecular Weight	450.69 g/mol	[2][3][4][5]
CAS Number	1346601-46-4	[2][3][4][5][6]
Unlabelled CAS Number	53306-54-0	[1][3][4]
Appearance	Colorless liquid	[7]
Boiling Point	~330 °C (decomposes)	[7]
Density	~0.984 g/cm ³	[7]
Synonyms	1,2-Benzenedicarboxylic-d4 Acid 1,2-Bis(2-propylheptyl)ester-d4, Phthalic Acid bis(2-propylheptyl) ester-d4	[2][3][4][8]

Solubility and Storage

Bis(2-propylheptyl) Phthalate-d4 is soluble in organic solvents such as ethanol, ether, and dichloromethane.[7] For storage, it is recommended to keep the compound in a sealed container away from heat and fire.[7] It should be stored in a cool, dry, and well-ventilated area, protected from direct sunlight.[9][10]

Experimental Protocols

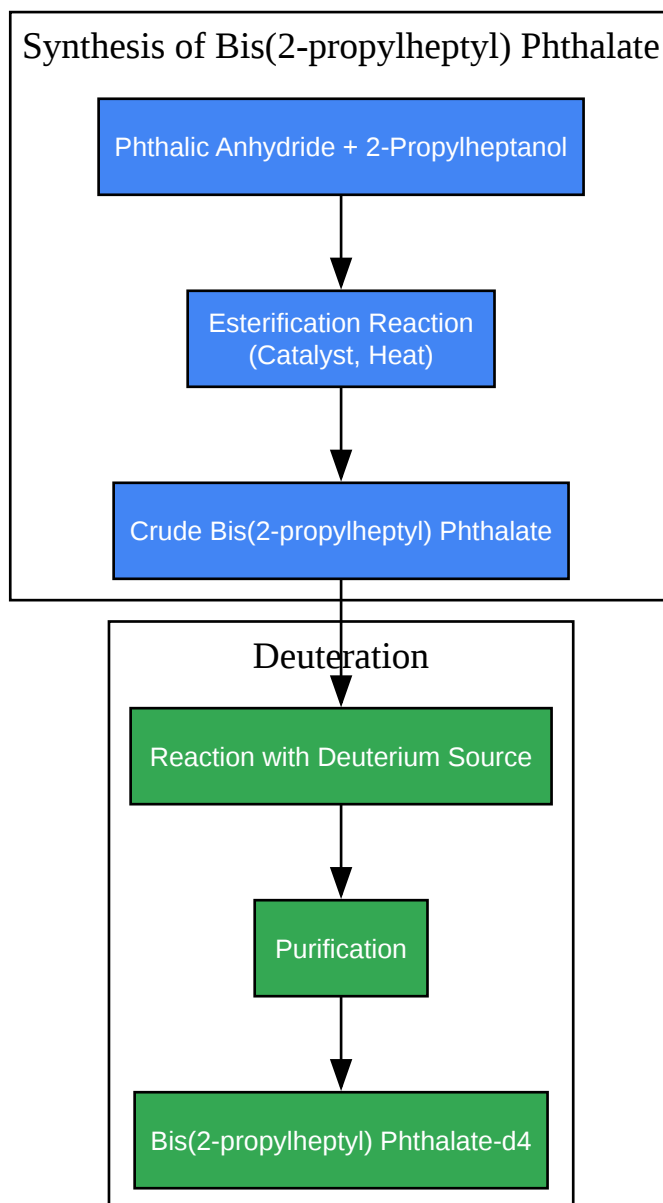
Synthesis

The preparation of **Bis(2-propylheptyl) Phthalate-d4** involves a two-step chemical synthesis.[7] First, the non-deuterated Bis(2-propylheptyl) phthalate is synthesized, followed by a deuteration step.

A general procedure for the synthesis of the unlabelled compound involves the esterification of phthalic anhydride with 2-propylheptanol.[11] The reaction can be catalyzed by a titanous acid ester. The process typically involves heating the reactants and removing the water formed

during the reaction.[11] Subsequent steps include neutralization and purification to yield the final product.[11]

For the deuterated compound, the hydrogen atoms on the phthalate ring are replaced with deuterium.[7] This is achieved by reacting the Bis(2-propylheptyl) phthalate with a deuterium source.[7]



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Synthesis and Deuteration Workflow

Application as an Internal Standard

Bis(2-propylheptyl) Phthalate-d4 is primarily used as an internal standard for quantitative analysis by methods such as Gas Chromatography-Mass Spectrometry (GC-MS) or Liquid Chromatography-Mass Spectrometry (LC-MS).^[2]

Experimental Workflow for Quantitative Analysis:

- Sample Preparation: A known amount of the sample to be analyzed is taken.
- Internal Standard Spiking: A precise amount of **Bis(2-propylheptyl) Phthalate-d4** (the internal standard) is added to the sample.
- Extraction: The analyte(s) and the internal standard are extracted from the sample matrix.
- Analysis: The extract is injected into the GC-MS or LC-MS system.
- Quantification: The concentration of the analyte is determined by comparing its peak area to the peak area of the internal standard.



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Analytical Workflow Using Internal Standard

Safety and Handling

While **Bis(2-propylheptyl) Phthalate-d4** has low toxicity, appropriate safety precautions should be observed.^[7]

- Personal Protective Equipment (PPE): Wear protective gloves, eye protection (goggles), and respiratory protection.^{[7][12]}
- Ventilation: Use in a well-ventilated area or at a workplace with good exhaustion.^{[7][12]}

- Handling: Avoid contact with skin, eyes, and respiratory tract.[7] Wash hands thoroughly after handling.[9]
- Fire Safety: Keep away from ignition sources and do not smoke in the vicinity. Protect against electrostatic charges.[9][12]
- Spills: Absorb spills with liquid-binding material (e.g., sand, diatomite) and dispose of according to official regulations.[12]

Applications

The primary application of **Bis(2-propylheptyl) Phthalate-d4** is in scientific research.[7]

- Stable Isotope Tracer: It serves as a stable isotope marker, particularly in Nuclear Magnetic Resonance (NMR) experiments.[7]
- Internal Standard: It is used as an internal standard for the accurate quantification of phthalates and other compounds in various matrices using chromatographic techniques coupled with mass spectrometry.[2]
- Metabolic Studies: Deuterium-labeled compounds are used as tracers to study the pharmacokinetic and metabolic profiles of drugs and other substances.[2] For instance, the metabolism of DPHP has been investigated using deuterated analogs to track the excretion of its metabolites.[13]

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